

Ptp1B-IN-26 experimental controls and best practices

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Compound of Interest

Compound Name: *Ptp1B-IN-26*

Cat. No.: *B12386160*

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Welcome to the technical support resource for **PTP1B-IN-26**, a potent and selective allosteric inhibitor of Protein Tyrosine Phosphatase 1B (PTP1B). This guide provides essential information, experimental protocols, and troubleshooting advice to ensure the successful use of **PTP1B-IN-26** in your research.

Frequently Asked Questions (FAQs)

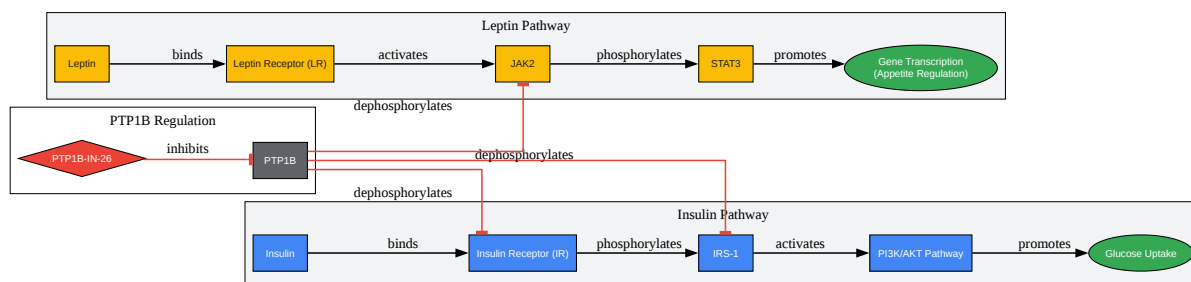
Q1: What is the mechanism of action for **PTP1B-IN-26**?

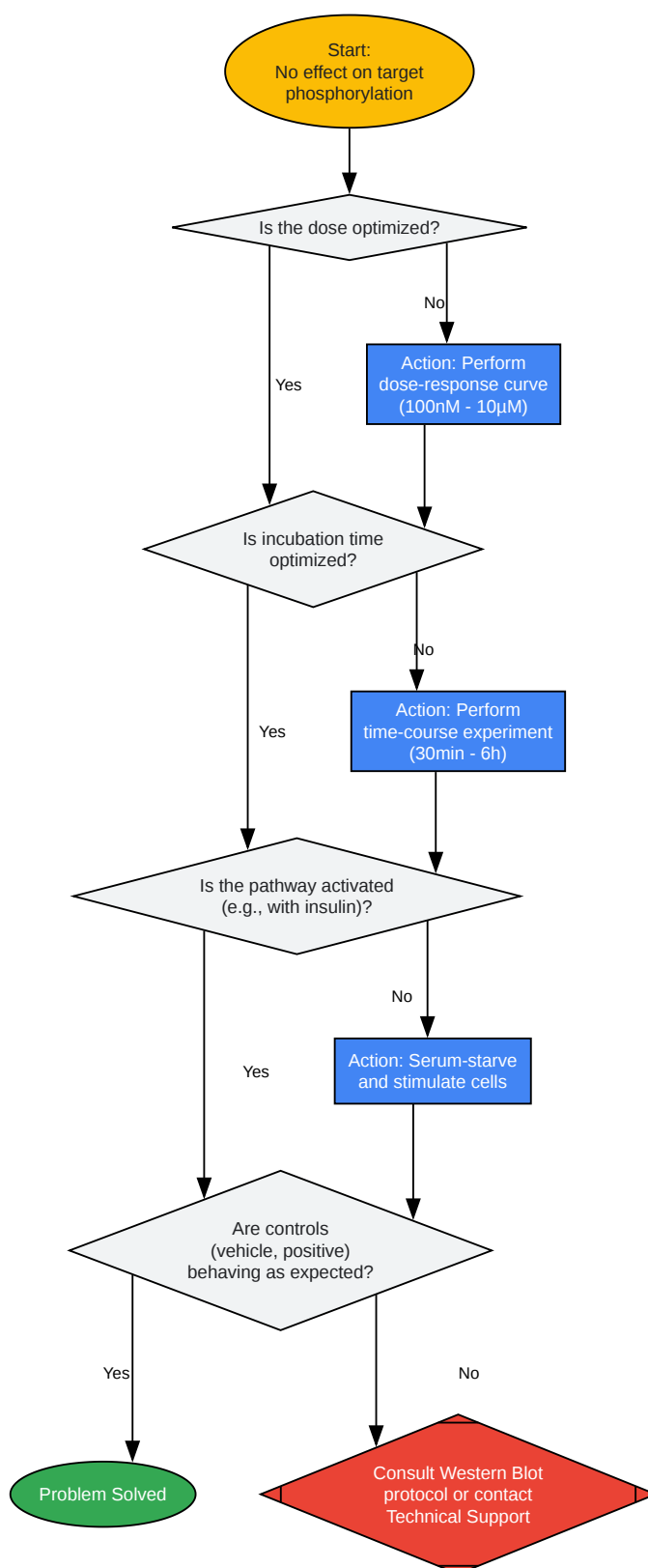
PTP1B-IN-26 is a non-competitive, allosteric inhibitor of PTP1B. It binds to a site distinct from the highly conserved catalytic active site, inducing a conformational change that prevents the enzyme from effectively dephosphorylating its substrates. This allosteric mechanism confers high selectivity for PTP1B over other protein tyrosine phosphatases, such as the closely related T-cell PTP (TCPTP). By inhibiting PTP1B, the inhibitor enhances and prolongs the phosphorylation of key signaling molecules, leading to the potentiation of pathways like insulin and leptin signaling.

Q2: Which key signaling pathways are affected by **PTP1B-IN-26**?

PTP1B is a critical negative regulator of several vital signaling cascades. By inhibiting PTP1B, **PTP1B-IN-26** primarily potentiates the following pathways:

- **Insulin Signaling:** PTP1B normally dephosphorylates the insulin receptor (IR) and its primary substrate, IRS-1. Inhibition of PTP1B leads to sustained phosphorylation of IR and IRS-1, enhancing downstream signals through the PI3K/AKT pathway, which can improve glucose uptake.
- **Leptin Signaling:** PTP1B attenuates leptin signaling by dephosphorylating Janus kinase 2 (JAK2). **PTP1B-IN-26** prevents this dephosphorylation, thereby promoting the JAK2/STAT3 signaling cascade, which is crucial for regulating appetite and energy expenditure.





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